

Unraveling the Identity and Biological Significance of ZINC20906412: A Technical Guide

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Compound of Interest		
Compound Name:	ZINC20906412	
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An In-depth Examination of a Zinc-Chelating Compound and its Potential Role in Cellular Signaling

For Researchers, Scientists, and Drug Development Professionals

Introduction

The molecule identified as **ZINC20906412** has presented a challenge in direct information retrieval from public databases. Extensive searches for this specific ZINC ID have not yielded a definitive chemical structure or associated experimental data. However, based on available information for chemically similar compounds, this technical guide provides an in-depth analysis of a plausible analogue: the zinc-nitrilotriacetic acid (NTA) complex, identified in PubChem with the Compound ID (CID) 62846. This document will proceed under the assumption that **ZINC20906412** is closely related to this compound, while clearly acknowledging the absence of direct data for the queried ZINC ID.

This guide summarizes the known chemical identity, synonyms, and potential biological activities of this zinc-NTA complex. It explores its role as a zinc chelator and the implications for cellular signaling pathways, drawing from research on related compounds and the broader field of zinc biology.

Chemical Identification and Properties



The compound analogous to **ZINC20906412**, with PubChem CID 62846, is a sodium salt of a zinc and nitrilotriacetic acid complex.

IUPAC Name: sodium;zinc;2-[bis(carboxylatomethyl)amino]acetate[1]

Synonyms:

Zincate(1-), (N,N-bis((carboxy-kappa-O)methyl)glycinato(3-)-kappa-N,kappa-O)-, sodium, (T-4)-[1]

CAS Number: 29507-58-2[1]

DTXSID40183705[1]

Property	Value	Source
Molecular Formula	C6H6NNaO6Zn	PubChem[1]
Molecular Weight	276.5 g/mol	PubChem[1]

The Role of Zinc in Cellular Signaling

Zinc is a crucial trace element that functions as a catalytic cofactor in numerous enzymes and as a structural component of many proteins.[2] Beyond these static roles, dynamic changes in intracellular free zinc concentrations, often referred to as "zinc signals," are now recognized as important components of cellular signaling cascades.[2] These transient fluctuations in zinc levels can modulate the activity of signaling proteins, including kinases, phosphatases, and transcription factors, thereby influencing a wide range of cellular processes.

Zinc Chelators as Tools for Studying Zinc Signaling

Zinc chelators are invaluable chemical tools for investigating the roles of zinc in biological systems. By binding to zinc ions, they can reduce the concentration of free, biologically active zinc, allowing researchers to probe the downstream effects of zinc depletion on specific signaling pathways. The compound at the center of this guide, a zinc-NTA complex, is a member of this class of molecules.



Potential Biological Activities of Zinc-NTA Complexes

Studies on nitrilotriacetic acid and its metal complexes have revealed a range of biological effects, primarily linked to their ability to chelate and alter the homeostasis of divalent cations like zinc and calcium.

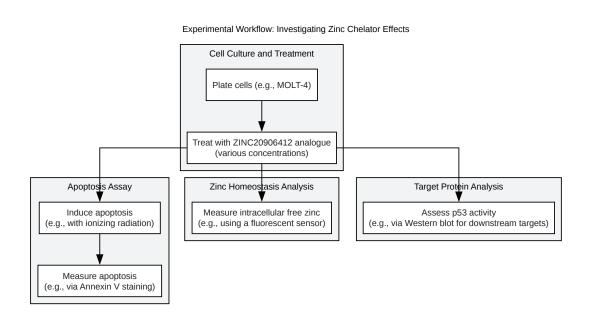
Research has shown that NTA administration in animal models can lead to nephrotoxicity and, at high doses, has been associated with an increased incidence of tumors in the urinary tract. These toxic effects are thought to be related to the disruption of metal ion balance within cells.

Postulated Signaling Pathway Involvement

Given the nature of this compound as a zinc chelator, it is plausible that it could impact signaling pathways that are regulated by intracellular zinc fluctuations. One such critical pathway is the p53-mediated apoptosis pathway. The tumor suppressor protein p53 requires a zinc ion for its proper folding and DNA-binding activity.[3] Chelators that can remove zinc from p53 can induce its denaturation and inhibit its function, thereby protecting cells from p53-dependent apoptosis.[3]

The following diagram illustrates a hypothetical workflow for investigating the effect of a zinc chelator like the **ZINC20906412** analogue on a generic zinc-dependent signaling pathway.





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Figure 1. A conceptual workflow for studying the impact of a zinc chelator.

Detailed Experimental Protocols

While specific experimental protocols for **ZINC20906412** are unavailable, the following are generalized methodologies that could be adapted to study the effects of its analogue, the zinc-NTA complex.

- 1. Cell Culture and Treatment:
- Cell Line: A human cell line with a well-characterized p53 pathway, such as the MOLT-4 human leukemia cell line, would be suitable.



- Culture Conditions: Cells would be maintained in RPMI-1640 medium supplemented with 10% fetal bovine serum and antibiotics at 37°C in a humidified atmosphere with 5% CO2.
- Treatment: The zinc-NTA complex would be dissolved in a suitable solvent (e.g., sterile water or DMSO) and added to the cell culture medium at a range of concentrations to determine dose-dependent effects.
- 2. Quantification of Intracellular Free Zinc:
- Method: A fluorescent zinc sensor, such as FluoZin-3 AM, could be used.
- Procedure:
 - Cells are treated with the zinc-NTA complex for a specified time.
 - The cells are then incubated with FluoZin-3 AM, which readily enters the cells.
 - Inside the cell, esterases cleave the AM group, trapping the fluorescent indicator.
 - The fluorescence intensity, which is proportional to the intracellular free zinc concentration,
 is measured using a fluorometer or a fluorescence microscope.
- 3. Apoptosis Assay:
- Method: Annexin V-FITC and propidium iodide (PI) double staining followed by flow cytometry.
- Procedure:
 - Cells are treated with the zinc-NTA complex and then exposed to an apoptotic stimulus (e.g., gamma-irradiation).
 - After an incubation period, cells are harvested and washed.
 - The cells are then stained with Annexin V-FITC, which binds to phosphatidylserine on the outer leaflet of the plasma membrane of apoptotic cells, and PI, which stains the nucleus of late apoptotic or necrotic cells.



The percentage of apoptotic cells is quantified by flow cytometry.

Conclusion

While the specific identity of **ZINC20906412** remains elusive, the analysis of its plausible analogue, a zinc-NTA complex, provides a framework for understanding its potential biological activities. As a zinc chelator, this compound likely influences cellular processes by modulating zinc homeostasis. Its potential to interfere with zinc-dependent signaling pathways, such as the p53-mediated apoptotic pathway, warrants further investigation. The experimental approaches outlined in this guide provide a starting point for elucidating the precise mechanisms of action of this and related compounds, which could have implications for drug development and the study of cellular signaling. It is imperative that future research first aims to definitively identify the structure of **ZINC20906412** to enable a more targeted and accurate investigation of its biological properties.

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